

Spectroscopic Profile of 1-Nitrohexane: A Technical Guide

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Compound of Interest

Compound Name: 1-Nitrohexane

CAS No.: 25495-95-8

Cat. No.: B7769589

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **1-nitrohexane**. The information is presented to support research, development, and quality control activities where this compound is utilized.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the molecular structure of **1-nitrohexane**. The following sections detail the ^1H and ^{13}C NMR data.

^1H NMR Data

The ^1H NMR spectrum of **1-nitrohexane** provides information about the chemical environment of the hydrogen atoms in the molecule.

Table 1: ^1H NMR Chemical Shift Data for **1-Nitrohexane**

Assignment	Chemical Shift (ppm)
A	4.389
B	2.003
C	1.39
D	1.34
E	1.32
F	0.900

Note: Data was recorded on a 399.65 MHz spectrometer in a solution of 0.05 ml of **1-nitrohexane** in 0.5 ml of CDCl₃.[\[1\]](#)

¹³C NMR Data

¹³C NMR spectroscopy provides information about the carbon skeleton of the molecule. Each unique carbon atom in **1-nitrohexane** gives a distinct signal in the spectrum.

Table 2: ¹³C NMR Chemical Shift Data for **1-Nitrohexane**

Carbon Atom	Chemical Shift (ppm)
C1	75.8
C2	26.6
C3	31.1
C4	22.1
C5	26.0
C6	13.8

Note: The data presented is based on typical chemical shifts for similar structures and may vary slightly based on experimental conditions.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **1-nitrohexane**, the key functional group is the nitro group ($-\text{NO}_2$).

Table 3: Characteristic IR Absorption Bands for **1-Nitrohexane**

Functional Group	Vibration	Wavenumber (cm^{-1})	Intensity
Nitro (aliphatic)	Asymmetric stretch	1600 - 1530	Strong
Nitro (aliphatic)	Symmetric stretch	1390 - 1300	Medium

Note: These are characteristic ranges for aliphatic nitro compounds.[\[2\]](#)

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of spectroscopic data.

NMR Spectroscopy Protocol

Sample Preparation: For ^1H and ^{13}C NMR analysis, a solution of **1-nitrohexane** was prepared by dissolving 0.05 ml of the compound in 0.5 ml of deuterated chloroform (CDCl_3).[\[1\]](#) The solution is then transferred to a standard 5 mm NMR tube.

Instrumentation: The ^1H NMR data was acquired using a 399.65 MHz NMR spectrometer.[\[1\]](#) A standard one-pulse sequence is typically used for ^1H acquisition. For ^{13}C NMR, a proton-decoupled sequence is employed to simplify the spectrum.

IR Spectroscopy Protocol

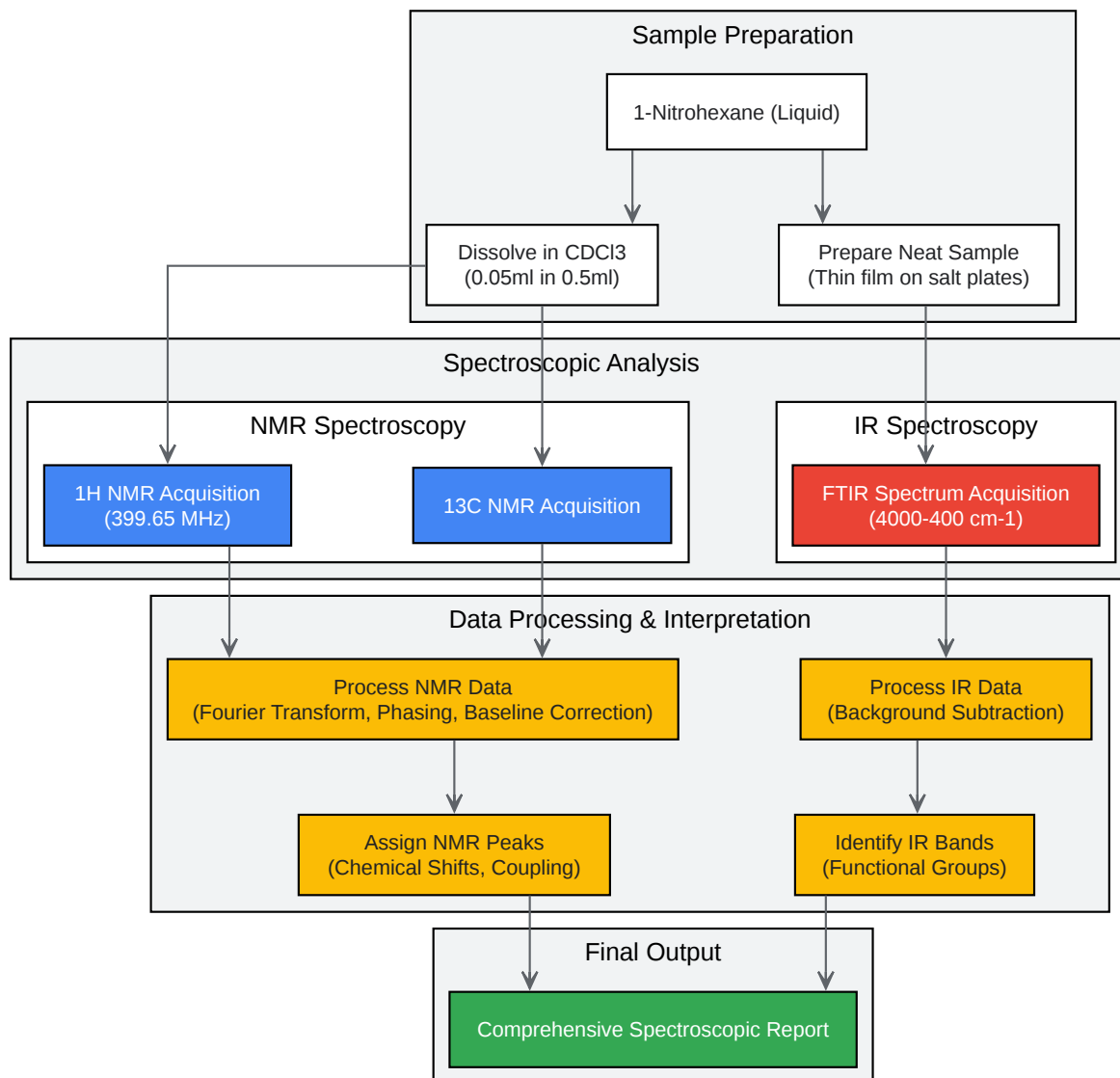
Sample Preparation (Neat Liquid): As **1-nitrohexane** is a liquid at room temperature, the IR spectrum can be obtained from a neat sample. A thin film of the liquid is prepared between two salt plates (e.g., NaCl or KBr).

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to record the spectrum. A background spectrum of the empty sample holder is first recorded and then automatically subtracted from the sample spectrum. The data is typically collected over a range of 4000 to 400 cm^{-1} .

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the spectroscopic analysis of a liquid sample like **1-nitrohexane**.

Spectroscopic Analysis Workflow for 1-Nitrohexane

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Caption: Workflow for NMR and IR spectroscopic analysis of **1-nitrohexane**.

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References

- 1. 1-NITROHEXANE(646-14-0) ¹³C NMR [m.chemicalbook.com]
- 2. Chemistry: Nitro compound infrared spectra [openchemistryhelp.blogspot.com]
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